Spectroscopic Profile of 4-Methoxyisoquinoline: A Technical Guide

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Compound of Interest

Compound Name:	*4-Methoxyisoquinoline*
CAS No.:	*36034-54-5*
Cat. No.:	*B1350727*

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-methoxyisoquinoline**, tailored for researchers, scientists, and professionals in drug development. The guide details predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside detailed experimental protocols for acquiring such spectra.

Spectroscopic Data

The following sections present the predicted spectroscopic data for **4-methoxyisoquinoline**. This data is based on established principles of spectroscopy and analysis of structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules.[1] The predicted ^{1}H and ^{13}C NMR data for **4-methoxyisoquinoline** are summarized below.

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **4-Methoxyisoquinoline**

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Chemical Shift (δ, ppm)	Multiplicity	Number of Protons	Assignment
~8.5 - 8.7	s	1H	H-1
~8.2 - 8.4	d	1H	H-8
~7.8 - 8.0	d	1H	H-5
~7.5 - 7.7	m	2H	H-6, H-7
~7.3 - 7.5	s	1H	H-3
~4.0	s	3H	-OCH_3

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **4-Methoxyisoquinoline**

Chemical Shift (δ, ppm)	Carbon Type	Assignment
~155 - 158	Quaternary	C-4
~150 - 152	CH	C-1
~142 - 145	Quaternary	C-8a
~130 - 132	CH	C-8
~128 - 130	CH	C-5
~125 - 127	CH	C-6
~123 - 125	CH	C-7
~120 - 122	Quaternary	C-4a
~110 - 112	CH	C-3
~55 - 57	CH_3	-OCH_3

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups in a molecule based on their characteristic vibrational frequencies.[2]

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Table 3: Predicted IR Absorption Data for **4-Methoxyisoquinoline**

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
3100-3000	Medium	C-H Stretch	Aromatic
2950-2850	Medium	C-H Stretch	Aliphatic (-OCH_3)
1620-1580	Medium-Strong	C=C Stretch	Aromatic Ring
1500-1450	Medium-Strong	C=N Stretch	Isoquinoline Ring
1275-1200	Strong	C-O Stretch (Aryl Ether)	Ar-O-CH_3
1100-1000	Medium	C-O Stretch	Ar-O-CH_3
850-750	Strong	C-H Bend (out-of-plane)	Aromatic

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.[3] The molecular formula for **4-methoxyisoquinoline** is $C_{10}H_9NO$, with a molecular weight of approximately 159.18 g/mol .[4]

Table 4: Predicted Mass Spectrometry Data for **4-Methoxyisoquinoline**

m/z	Relative Abundance	Possible Fragment
159	High	$[M]^+$ (Molecular Ion)
144	Moderate	$[M - CH_3]^+$
130	Moderate	$[M - CHO]^+$
116	Moderate	$[M - CH_3 - CO]^+$
103	High	$[C_7H_5N]^+$
77	High	$[C_6H_5]^+$

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Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of purified **4-methoxyisoquinoline** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean NMR tube.[1]

- ^1H NMR Acquisition: Acquire the proton NMR spectrum using a spectrometer operating at a frequency of 400 MHz or higher. Use a sufficient number of scans to obtain a good signal-to-noise ratio. The chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0 ppm).[5]

- ^{13}C NMR Acquisition: Acquire the carbon NMR spectrum on the same instrument. A larger number of scans is typically required due to the lower natural abundance of the ^{13}C isotope. The chemical shifts are reported in ppm relative to the solvent signal, which is calibrated against TMS.[6]

FT-IR Spectroscopy

- Sample Preparation (Thin Film): Dissolve a small amount of **4-methoxyisoquinoline** in a volatile organic solvent (e.g., dichloromethane or acetone). Apply a drop of the solution to a salt plate (e.g., KBr or NaCl) and allow the solvent to evaporate, leaving a thin film of the compound.[7]

- Data Acquisition: Place the salt plate in the sample holder of an FT-IR spectrometer. Record the spectrum, typically in the range of 4000 to 400 cm^{-1}.[8] A background spectrum of the clean salt plate should be recorded and subtracted from the sample spectrum.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of **4-methoxyisoquinoline** (approximately 1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.[9]

- Data Acquisition (Electron Ionization - EI): Introduce the sample into the mass spectrometer. In EI-MS, the sample is bombarded with high-energy electrons, causing ionization and fragmentation.[3]

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- Mass Analysis: The resulting ions are separated based on their mass-to-charge (m/z) ratio by a mass analyzer and detected. The resulting mass spectrum shows the relative abundance of each ion.[10]

Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and spectroscopic characterization of **4-methoxyisoquinoline**.

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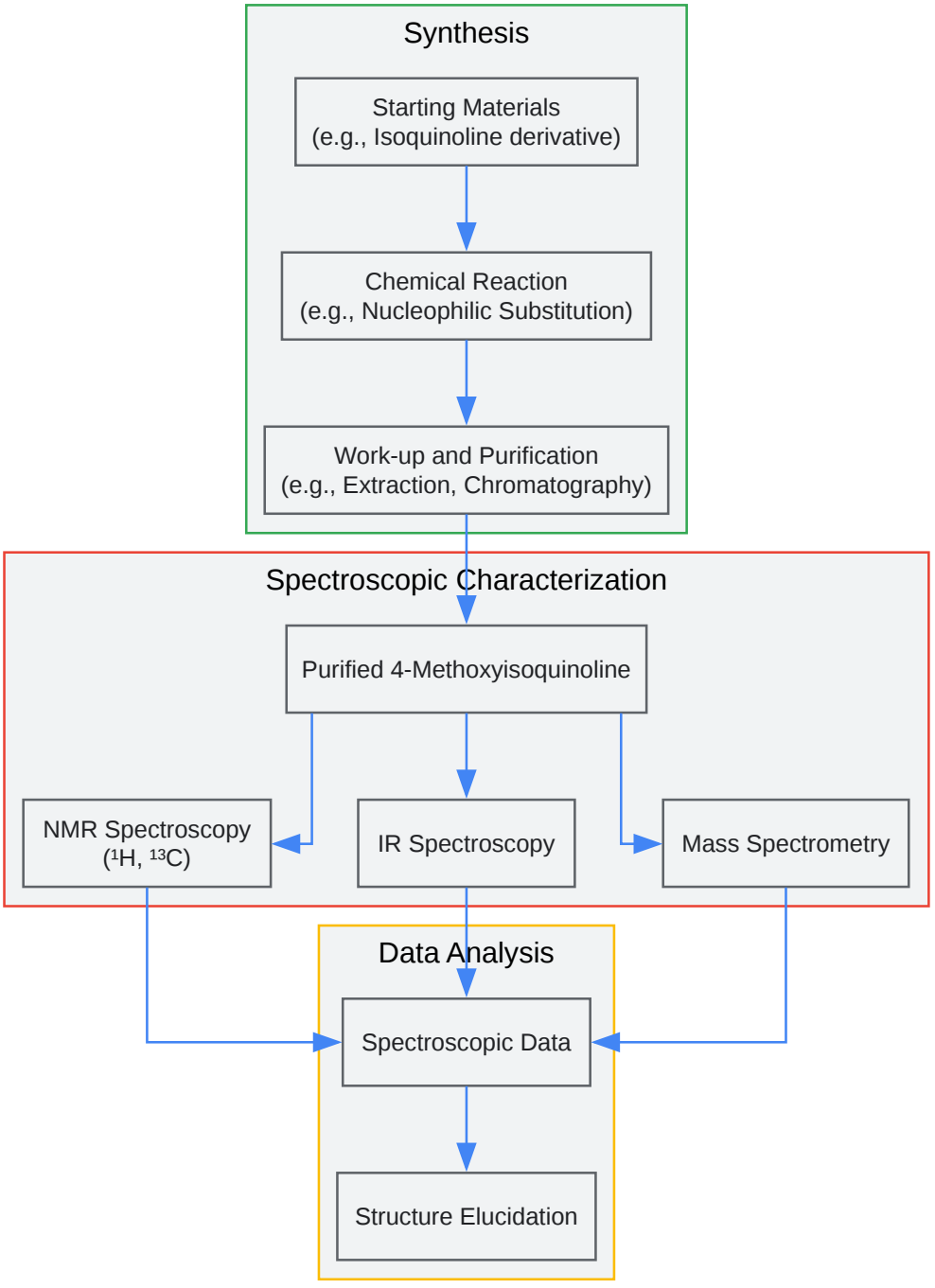
Workflow for Synthesis and Analysis of 4-Methoxyisoquinoline



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Caption: A generalized workflow for the synthesis and spectroscopic analysis of **4-methoxyisoquinoline**.

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- To cite this document: BenchChem. [Spectroscopic Profile of 4-Methoxyisoquinoline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350727/docs#spectroscopic-profile-of-4-methoxyisoquinoline-a-technical-guide]

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